(S)-Ebvaciclib: A Technical Overview of its Discovery and Development

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Compound of Interest

Compound Name:	*(S)-Ebvaciclib*
CAS No.:	*2185859-59-8*
Cat. No.:	*B1654283*

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(S)-Ebvaciclib (PF-06873600) is a potent and orally bioavailable small molecule inhibitor targeting Cyclin-Dependent Kinases (CDKs) 2, 4, and 6. Developed by Pfizer, it was investigated as a potential anti-cancer agent. This technical guide provides a comprehensive overview of the discovery, preclinical and clinical development of **(S)-Ebvaciclib**, tailored for researchers, scientists, and drug development professionals.

Introduction

The cell cycle is a fundamental process that governs cell proliferation, and its dysregulation is a hallmark of cancer.[1] Cyclin-dependent kinases (CDKs) are key regulators of the cell cycle, and their aberrant activity is frequently observed in various malignancies.[1] The CDK4/6-cyclin D axis, in particular, plays a crucial role in the G1 to S phase transition by phosphorylating the retinoblastoma protein (Rb).[2] This has made CDK4/6 a prime target for cancer therapy, leading to the successful development of inhibitors like palbociclib, ribociclib, and abemaciclib for the treatment of hormone receptor-positive (HR+) breast cancer.[2]

However, intrinsic and acquired resistance to CDK4/6 inhibitors remains a significant clinical challenge. One of the key mechanisms of resistance involves the upregulation of cyclin E1,

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which activates CDK2 and bypasses the G1 checkpoint.[3] This has spurred the development of next-generation CDK inhibitors that also target CDK2. **(S)-Ebvaciclib** was designed as a potent inhibitor of CDK2, CDK4, and CDK6, with the rationale of overcoming and preventing resistance to CDK4/6-selective therapies.[4]

Discovery and Preclinical Development

Lead Optimization and Structure-Activity Relationship (SAR)

While specific details of the initial hit identification and lead optimization for **(S)-Ebvaciclib** are proprietary to Pfizer, the development of selective CDK inhibitors often involves extensive structure-activity relationship (SAR) studies.[5][6][7][8] These studies typically involve the synthesis and evaluation of numerous analogs to identify compounds with the desired potency, selectivity, and pharmacokinetic properties. The general approach for developing kinase inhibitors often involves designing molecules that can fit into the ATP-binding pocket of the target kinase and form key interactions with specific amino acid residues.

In Vitro Efficacy

(S)-Ebvaciclib demonstrated potent inhibitory activity against its target kinases in biochemical assays. The table below summarizes the reported inhibitory constants (Ki).

Target	Ki (nM)
CDK2	0.09[9]
CDK4	0.13[9]
CDK6	0.16[9]

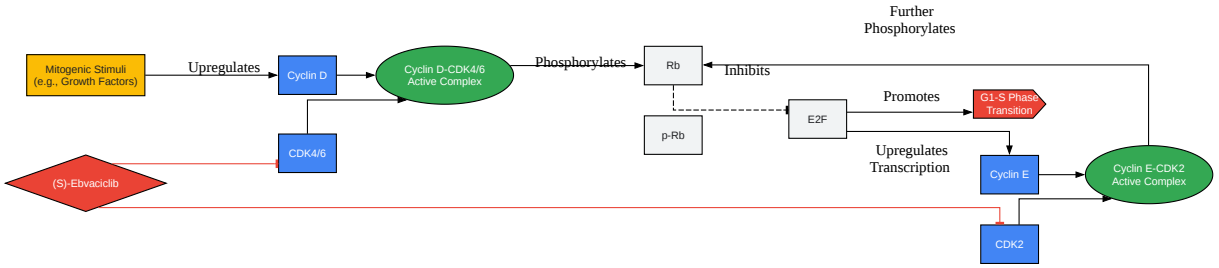
This data indicates that **(S)-Ebvaciclib** is a highly potent inhibitor of CDK2, CDK4, and CDK6, with sub-nanomolar affinity for its targets.

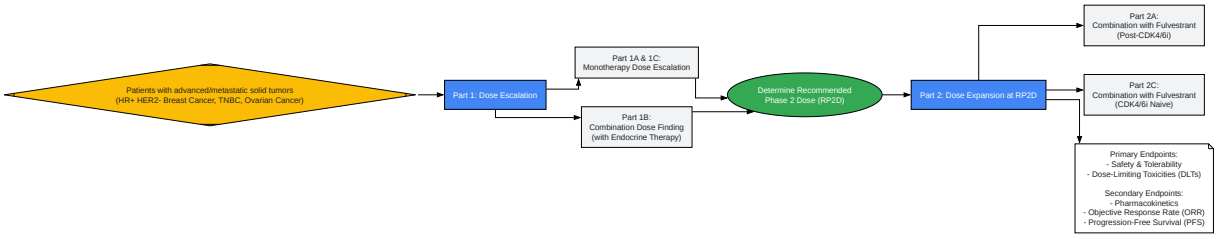
Mechanism of Action

(S)-Ebvaciclib exerts its anti-proliferative effects by inhibiting the kinase activity of CDK2, CDK4, and CDK6.[9] This dual inhibition leads to a robust cell cycle arrest at the G1/S

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checkpoint.





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